

Essential Safety and Operational Guide for 2-(Propylamino)ethanol

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Compound of Interest

Compound Name: 2-(Propylamino)ethanol

Cat. No.: B101894

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(Propylamino)ethanol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Chemical Identifier and Properties

Property	Value
Synonyms	N-Propylethanolamine
CAS Number	16369-21-4
Molecular Formula	C5H13NO
Molecular Weight	103.16 g/mol [1]
Appearance	Colorless to almost colorless clear liquid
Boiling Point	182 °C[2][3]
Density	0.9 g/mL at 25 °C[2]
Flash Point	78 °C (172.4 °F) - closed cup[2]

Hazard Identification and Personal Protective Equipment (PPE)

2-(Propylamino)ethanol is a hazardous substance that can cause severe skin burns, eye damage, and is harmful if swallowed, inhaled, or in contact with skin.^{[1][3]} Adherence to proper PPE protocols is mandatory.

Summary of Required PPE

Protection Type	Recommended Equipment	Specification
Eye and Face Protection	Safety goggles, faceshield	Use equipment that meets OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^[4]
Skin Protection	Impervious gloves, protective clothing, PVC apron	Wear appropriate protective gloves and clothing to prevent skin exposure. ^{[3][4][5]} A PVC protective suit may be required for severe exposure. ^[5]
Respiratory Protection	NIOSH/MSHA approved respirator	A type ABEK (EN14387) respirator filter is recommended. ^[2] Use a full-facepiece airline respirator in positive pressure mode for significant exposure risks. ^[4]

Operational Handling and Storage Protocols

Engineering Controls

- Work in a well-ventilated area, preferably under a chemical fume hood.^{[5][6]}
- Install and maintain easy access to an eyewash unit and safety shower.^{[3][5]}

Handling Procedures

- Preparation: Before handling, ensure all required PPE is correctly worn. Prepare the work area by removing any incompatible materials.
- Dispensing: When transferring the chemical, use a closed system where possible to minimize vapor generation.[\[3\]](#)
- Use: Avoid direct contact and inhalation of vapors.[\[5\]](#) Do not eat, drink, or smoke in the handling area.
- Post-Handling: Wash hands and any exposed skin thoroughly after handling.[\[3\]](#)[\[6\]](#) Contaminated clothing should be removed immediately and washed before reuse.[\[3\]](#)

Storage Requirements

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[\[5\]](#)[\[6\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[5\]](#)[\[6\]](#)
- Store separately from incompatible materials such as acids and oxidizing agents.[\[5\]](#)
- Do not use aluminum or galvanized containers for storage.[\[5\]](#)

Spill and Emergency Procedures

Minor Spills

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material like sand, earth, or vermiculite to contain the spill.[\[5\]](#)
- Clean-up: Carefully collect the absorbed material and place it into a suitable, labeled container for disposal.

- Decontaminate: Clean the spill area thoroughly.

Major Spills

- Evacuate: Evacuate the laboratory and alert others in the vicinity.
- Alert: Notify the appropriate emergency response team or fire brigade, informing them of the location and nature of the hazard.[\[5\]](#)
- Isolate: If safe to do so, prevent the spill from entering drains or water courses.[\[5\]](#)
- PPE: Responders must wear full-body protective clothing and a self-contained breathing apparatus.[\[5\]](#)

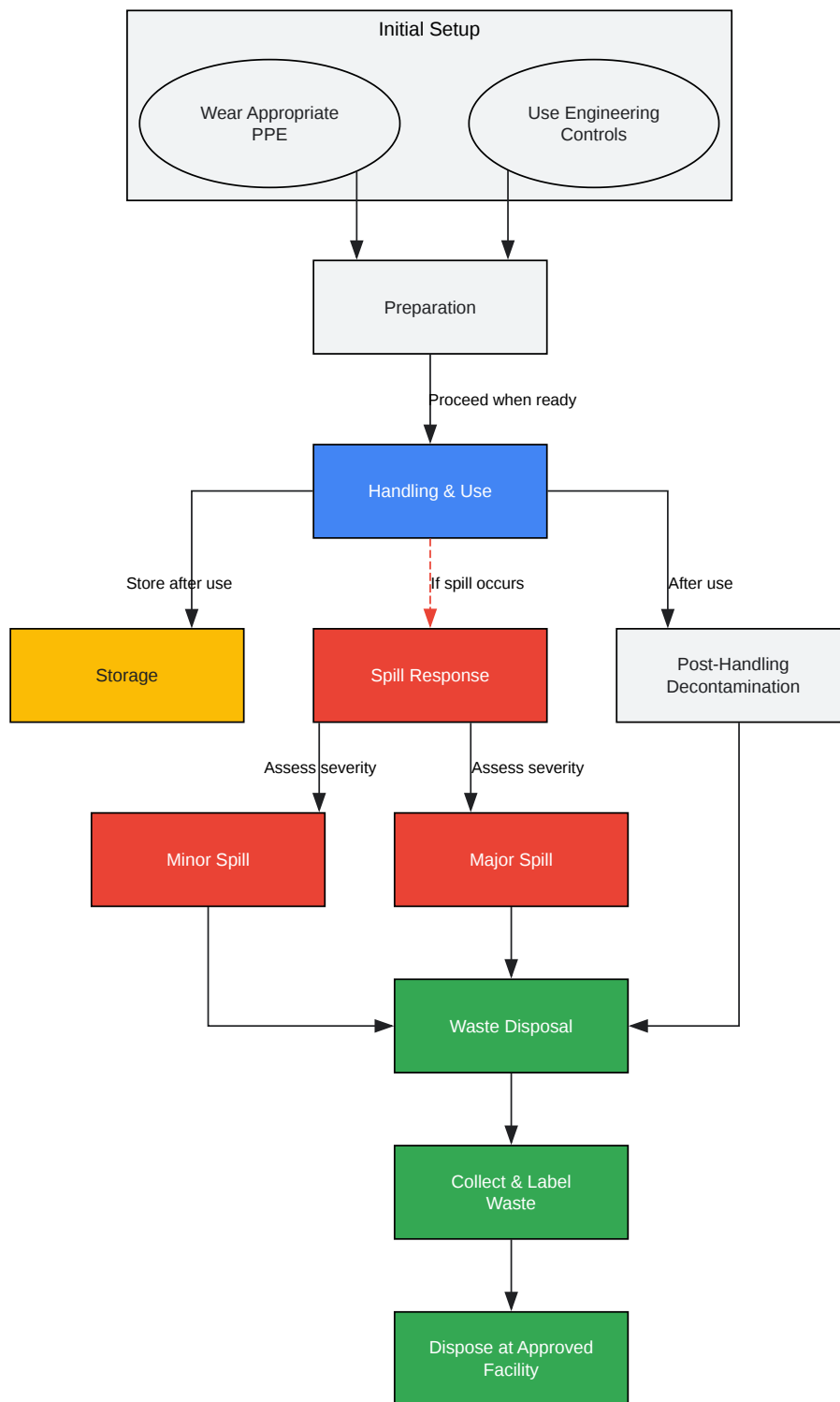
Disposal Plan

All waste must be handled in accordance with local, state, and federal regulations.

Waste Treatment and Disposal

- Collection: Collect waste **2-(Propylamino)ethanol** and contaminated materials in clearly labeled, sealed containers. Do not mix with other waste.
- Neutralization: Treatment may involve neutralization with a suitable dilute acid.[\[5\]](#) This should be performed by trained personnel in a controlled environment.
- Disposal Facility: Dispose of the chemical waste at an approved waste disposal plant or a licensed landfill for chemical and pharmaceutical waste.[\[5\]](#)
- Container Decontamination: Empty containers should be handled as the product itself. They must be decontaminated before disposal or reuse. If they cannot be sufficiently cleaned, they should be punctured to prevent reuse and disposed of at an authorized landfill.[\[5\]](#)

Workflow for Handling 2-(Propylamino)ethanol



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Caption: Workflow for the safe handling and disposal of **2-(Propylamino)ethanol**.

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